

Personal protective equipment for handling 5-O-Primeverosylapigenin

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Compound of Interest

Compound Name: 5-O-Primeverosylapigenin

Cat. No.: B15391153

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Essential Safety and Handling Guide for 5-O-Primeverosylapigenin

For researchers, scientists, and drug development professionals, ensuring safe handling and disposal of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for **5-O-Primeverosylapigenin**, a flavonoid glycoside.

Hazard Identification and Personal Protective Equipment (PPE)

5-O-Primeverosylapigenin is classified with several hazards, necessitating careful handling and the use of appropriate personal protective equipment. The compound is toxic if swallowed, harmful in contact with skin or if inhaled, may cause an allergic skin reaction, and causes serious eye irritation. It is also suspected of causing genetic defects and cancer and is very toxic to aquatic life with long-lasting effects.

Hazard Statement	GHS Classification
Toxic if swallowed	Acute toxicity, Oral (Category 3)
Harmful in contact with skin or if inhaled	Acute toxicity, Dermal & Inhalation (Category 4)
May cause an allergic skin reaction	Skin sensitization (Category 1)
Causes serious eye irritation	Eye irritation (Category 2A)
Suspected of causing genetic defects	Germ cell mutagenicity (Category 2)
Suspected of causing cancer	Carcinogenicity (Category 2)
Very toxic to aquatic life with long lasting effects	Acute & Chronic aquatic hazard (Category 1)

Source: Sigma-Aldrich Safety Data Sheet

Based on these hazards, the following personal protective equipment is mandatory when handling **5-O-Primeverosylapigenin**.

Personal Protective Equipment (PPE)	Specifications and Use
Eye/Face Protection	Wear chemical safety goggles or a face shield. [1][2] Ensure they meet appropriate government standards such as NIOSH (US) or EN 166 (EU). [3]
Skin Protection	Wear protective gloves (e.g., nitrile gloves) and clothing to prevent skin exposure.[4] A lab coat should be worn and buttoned.[1]
Respiratory Protection	Required when dusts are generated. Use a respirator with a particle filter. Ensure the mask fits comfortably and air is drawn through the filter.[4]
Body Protection	Wear a protective spray suit or apron, especially during mixing.[4] Choose chemical-resistant materials.

Operational Plan for Handling

A systematic approach is crucial to minimize exposure and ensure safety during the handling of **5-O-Primeverosylapigenin**.

1. Preparation and Engineering Controls:

- Obtain and read the Safety Data Sheet (SDS) thoroughly before use.
- Work in a well-ventilated area, preferably under a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.
- Keep the container tightly closed when not in use.

2. Handling the Compound:

- Avoid breathing dust. Do not inhale the substance or mixture.
- Wear the mandatory PPE as detailed in the table above.
- Avoid contact with skin and eyes.
- Do not eat, drink, or smoke when using this product.[\[3\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[3\]](#)

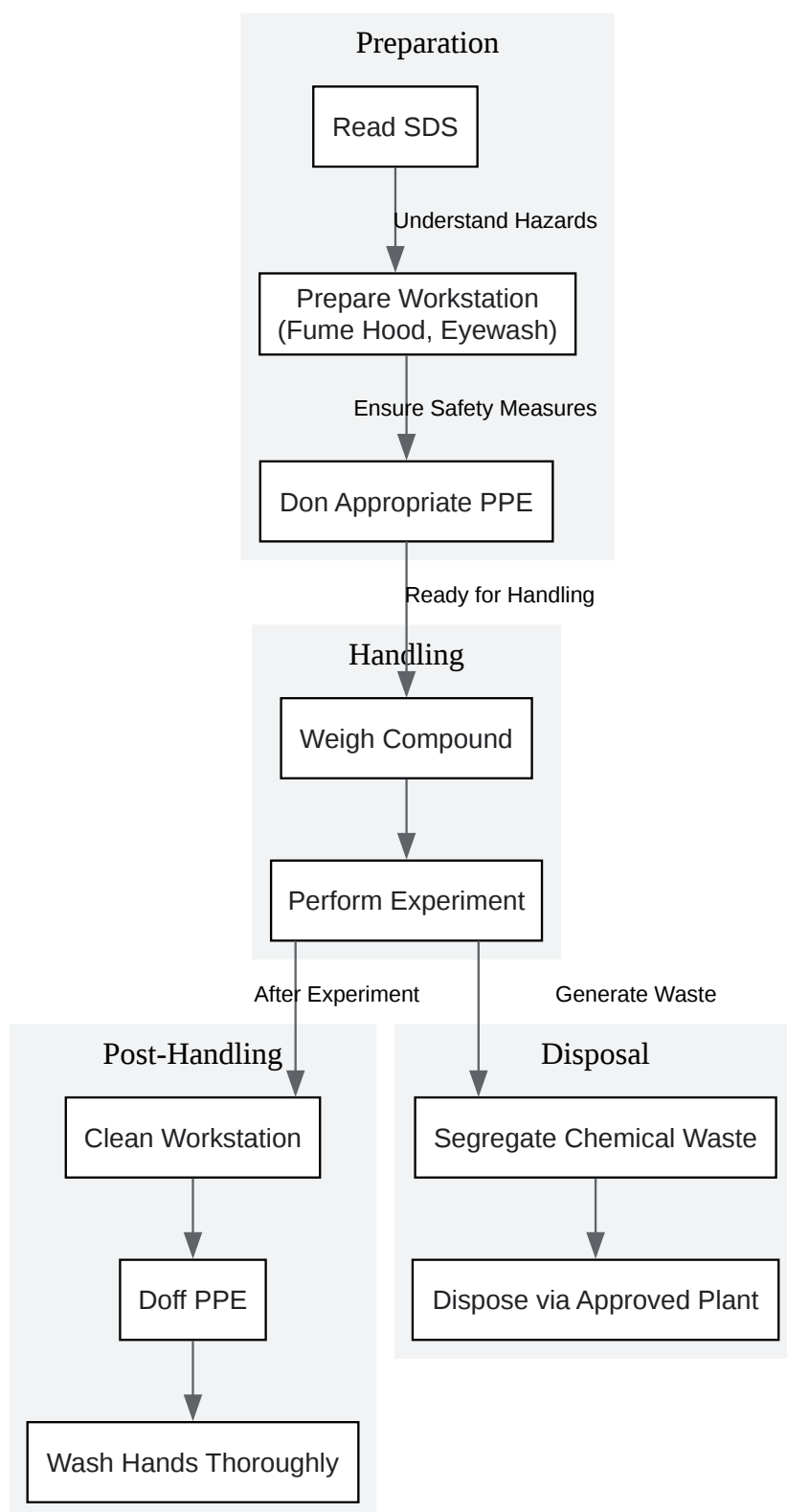
3. In Case of Exposure:

- If inhaled: Move the person to fresh air. If breathing has stopped, apply artificial respiration. Immediately call a physician.
- In case of skin contact: Immediately take off all contaminated clothing. Rinse the skin with plenty of water. Consult a physician if irritation or a rash occurs.[\[2\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and call an ophthalmologist.

- If swallowed: Rinse mouth and give water to drink (at most two glasses). Seek medical advice immediately.

4. Storage:

- Store in a dry, well-ventilated place.
- Keep the container tightly closed and locked up or in an area accessible only to qualified or authorized personnel.



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Caption: Workflow for safely handling **5-O-Primeverosylapigenin**.

Disposal Plan

Proper disposal is critical to prevent environmental contamination and ensure compliance with regulations.

1. Waste Segregation and Collection:

- Collect waste **5-O-Primeverosylapigenin** and any contaminated materials (e.g., gloves, weighing paper) in a designated, leak-proof, and clearly labeled hazardous waste container.
[5]
- The label should include "Hazardous Waste" and the chemical name.[5]
- Do not mix with other waste streams.

2. Disposal Procedure:

- Dispose of contents and the container to an approved waste disposal plant.[3]
- Follow all federal, state, and local environmental regulations.
- If a take-back program is not available, the substance can be mixed with an inert material like sand or vermiculite, placed in a sealed container, and disposed of in the trash.[6][7]
However, given its high toxicity to aquatic life, disposal through a licensed professional waste disposal service is the recommended route.
- Avoid releasing the substance into the environment. Spills should be collected to prevent them from entering drains or water systems.

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